

Physical properties of 2-Mesitylethanol (boiling point, melting point, solubility)

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Compound of Interest

Compound Name: 2-Mesitylethanol

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In-Depth Technical Guide to the Physical Properties of 2-Mesitylethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Mesitylethanol** (also known as 2-(2,4,6-trimethylphenyl)ethanol), a valuable building block in organic synthesis. The information presented herein is intended to support research and development activities by providing reliable data and detailed experimental context.

Core Physical Properties

The physical characteristics of **2-Mesitylethanol** are crucial for its handling, purification, and application in various chemical reactions. The key properties, including boiling point, melting point, and solubility, are summarized below.

Data Presentation

A summary of the quantitative physical data for **2-Mesitylethanol** is presented in the following table. It is important to note the discrepancies found in the literature for the melting point, which are highlighted and discussed in the subsequent sections.

Physical Property	Value	Conditions
Boiling Point	~201 °C	At atmospheric pressure (760 mmHg)[1]
152 °C	At reduced pressure (15 mmHg)[1]	
Melting Point	-35 °C	-
81-83 °C	-	
Solubility	Soluble	Anhydrous ethanol, Ether[1]

Note on Discrepancies: The significant difference in the reported melting points (-35 °C and 81-83 °C) suggests the possibility of data pertaining to different isomers or compounds being misattributed, or potential errors in the available literature. The value of 81-83 °C is more consistent with a crystalline solid, which would be expected for a compound of this structure at room temperature. Further experimental verification is required to definitively establish the correct melting point.

Experimental Protocols

The following sections detail the standard methodologies for determining the physical properties of organic compounds like **2-Mesitylethanol**. These protocols are based on established laboratory techniques and can be adapted for the specific analysis of this compound.

Melting Point Determination

The melting point of a solid is a critical indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad and depressed range suggests the presence of impurities.

Methodology:

- **Sample Preparation:** A small amount of dry, crystalline **2-Mesitylethanol** is finely powdered and packed into a capillary tube to a height of 2-3 mm.

- **Apparatus:** A calibrated melting point apparatus is used. The capillary tube containing the sample is placed in the heating block.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal disappears (the completion of melting) are recorded. This range constitutes the melting point.
- **Mixed Melting Point:** To confirm the identity of the compound, a mixed melting point determination can be performed. An intimate mixture of the sample and an authentic sample of **2-Mesitylethanol** is prepared. If there is no depression or broadening of the melting point of the mixture compared to the individual components, it provides strong evidence of the compound's identity.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology (Distillation Method):

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a calibrated thermometer. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation flask.
- **Sample and Boiling Chips:** The distillation flask is charged with **2-Mesitylethanol** and a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- **Equilibrium and Reading:** The temperature is recorded when the vapor temperature stabilizes, and there is a steady condensation of the liquid in the condenser. This stable

temperature is the boiling point at the recorded atmospheric pressure. For accurate results, the distillation should be carried out slowly and steadily.

Solubility Determination

Understanding the solubility of **2-Mesitylethanol** in various solvents is essential for its use in reactions, extractions, and purifications. The principle of "like dissolves like" generally applies; the hydroxyl group imparts some polarity, while the mesityl group provides significant nonpolar character.

Qualitative Solubility Testing:

- **Sample and Solvent:** A small, measured amount of **2-Mesitylethanol** (e.g., 50 mg) is placed in a test tube.
- **Solvent Addition:** A measured volume of the solvent (e.g., 1 mL) is added.
- **Observation:** The mixture is agitated, and the solubility is observed at room temperature. If the solid dissolves completely, it is considered soluble. If it does not, the mixture can be gently warmed to observe any change in solubility with temperature.
- **Solvent Range:** This procedure is repeated with a range of solvents of varying polarities, such as water, ethanol, acetone, and a non-polar solvent like hexane or toluene.

Quantitative Solubility Determination:

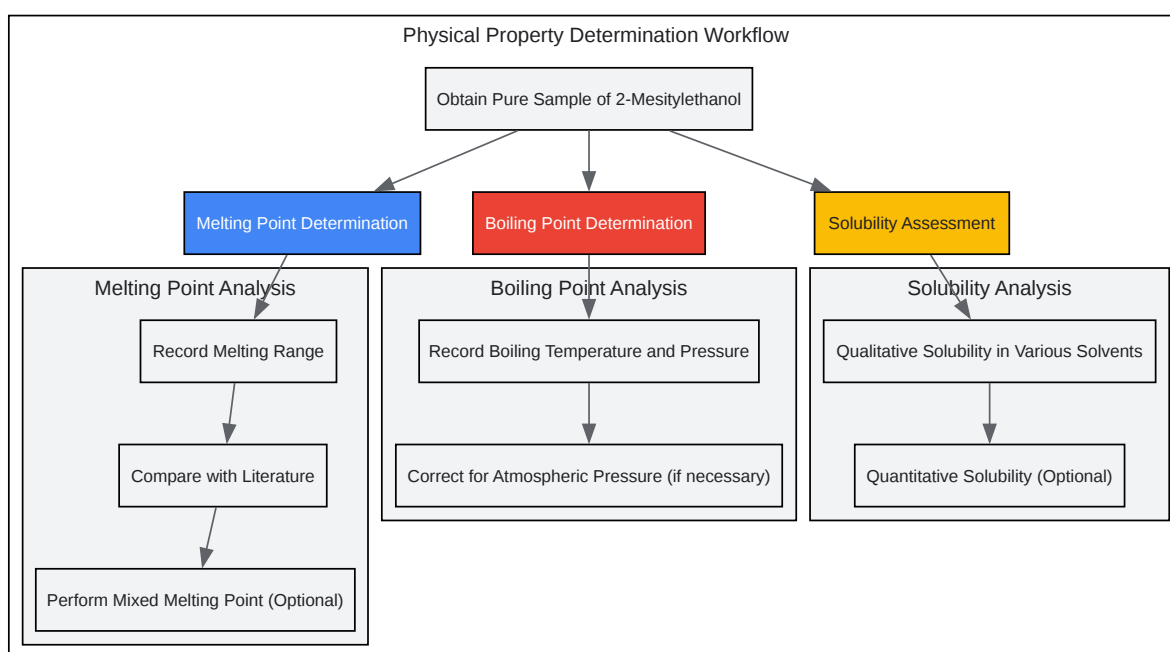
For precise solubility data, a gravimetric or spectroscopic method can be employed.

- **Saturated Solution Preparation:** A saturated solution of **2-Mesitylethanol** is prepared in the solvent of interest at a constant temperature by adding an excess of the solute and allowing the mixture to equilibrate with stirring for an extended period.
- **Sample Analysis:** A known volume of the clear, saturated solution is carefully removed, ensuring no undissolved solid is transferred.
- **Quantification:** The solvent is evaporated from the sample, and the mass of the dissolved **2-Mesitylethanol** is determined gravimetrically. Alternatively, a spectroscopic method (e.g.,

UV-Vis or NMR) with a pre-established calibration curve can be used to determine the concentration of the solute in the saturated solution.

Visualization of Experimental Workflow

The logical flow for the determination of the physical properties of **2-Mesitylethanol** can be visualized as follows:



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Caption: Workflow for determining the physical properties of **2-Mesitylethanol**.

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References

- 1. chembk.com [chembk.com]
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